

Chemical structure and properties of Glucosyringic acid

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Compound of Interest		
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Glucosyringic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glucosyringic acid, a phenolic compound found in various plant species, is a glycoside derivative of syringic acid. As a member of the hydrolyzable tannin class, it is characterized by a syringic acid core linked to a glucose molecule.[1] This guide provides a detailed overview of the chemical structure, physicochemical properties, and biological activities of **glucosyringic acid**, with a particular focus on the extensive research conducted on its aglycone, syringic acid, which provides valuable insights into the potential therapeutic applications of its glycosidic form.

Chemical Structure and Identification

Glucosyringic acid, systematically named 3,5-dimethoxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxybenzoic acid, possesses a well-defined chemical structure.[2] Its core is composed of a benzoic acid molecule substituted with two methoxy groups and a glycosidic bond at the fourth phenolic hydroxyl group, connecting it to a β -D-glucopyranosyl moiety.

Table 1: Chemical Identification of Glucosyringic Acid



Identifier	Value	Reference
IUPAC Name	3,5-dimethoxy-4- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxybenzoic acid	[2]
CAS Number	33228-65-8	[2]
Molecular Formula	C15H20O10	[2]
Molecular Weight	360.31 g/mol	[2]
Canonical SMILES	COC1=CC(=CC(=C1OC2C(C(C(C(O2)CO)O)O)O)OC)C(=O) O	[2]
InChI Key	BLKMDORKRDACEI- OVKLUEDNSA-N	[2]

Physicochemical Properties

The physicochemical properties of **glucosyringic acid** are essential for its handling, formulation, and understanding its behavior in biological systems.

Table 2: Physicochemical Properties of Glucosyringic Acid

Property	Value	Reference
Melting Point	206-207 °C	[2]
Solubility	Water: 5.52 x 10 ⁴ mg/L (estimated at 25 °C) DMSO: 25 mg/mL (with sonication)	[3][4]
pKa (predicted)	4.11 ± 0.10	[5]
Appearance	White to off-white solid	[4]



Spectral Data

Detailed spectral data is crucial for the unambiguous identification and characterization of **glucosyringic acid**. While complete experimental spectra for **glucosyringic acid** are not readily available in the public domain, data for its aglycone, syringic acid, and general characteristics of similar phenolic glycosides provide valuable reference points.

- UV-Vis Spectroscopy: The UV-Vis absorption spectrum of syringic acid is known to be influenced by pH.[6] It is anticipated that **glucosyringic acid** would exhibit similar pHdependent spectral shifts. A study on syringic acid quantification set the detection wavelength at 272 nm.[7]
- Infrared (IR) Spectroscopy: The IR spectrum of syringic acid shows characteristic peaks corresponding to its functional groups, including O-H, C-H, C=O, and C-O stretching vibrations.[8][9][10][11] A representative IR spectrum for syringic acid is available and can serve as a comparative tool.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:1H and 13C NMR are essential for structural elucidation. While detailed experimental NMR data for glucosyringic acid is limited, predicted spectra are available. For syringin, a related compound, 1H-NMR and 13C-NMR spectral data have been published and can offer insights into the expected chemical shifts for the glucosyl moiety.[12]

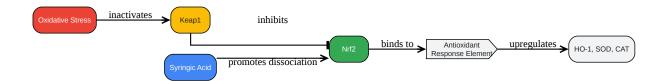
Biological Activities and Signaling Pathways

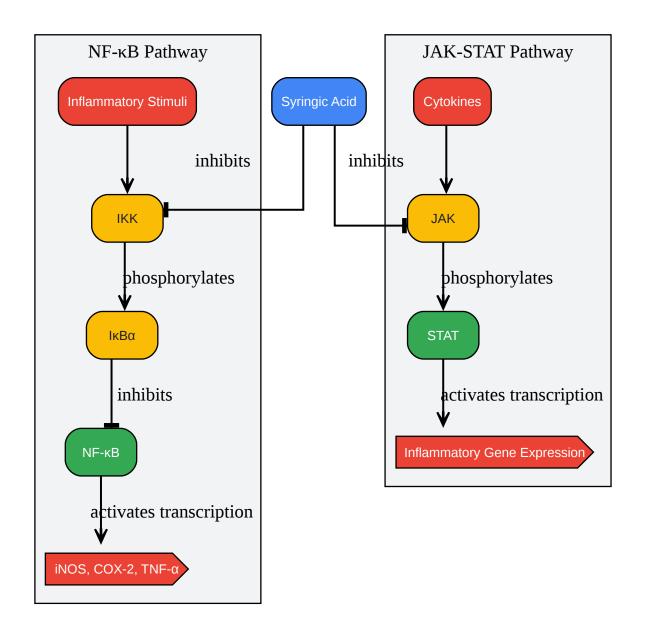
The biological activities of **glucosyringic acid** are of significant interest to researchers. Much of the current understanding is extrapolated from studies on its aglycone, syringic acid, which has demonstrated a wide range of pharmacological effects.

Antioxidant Activity

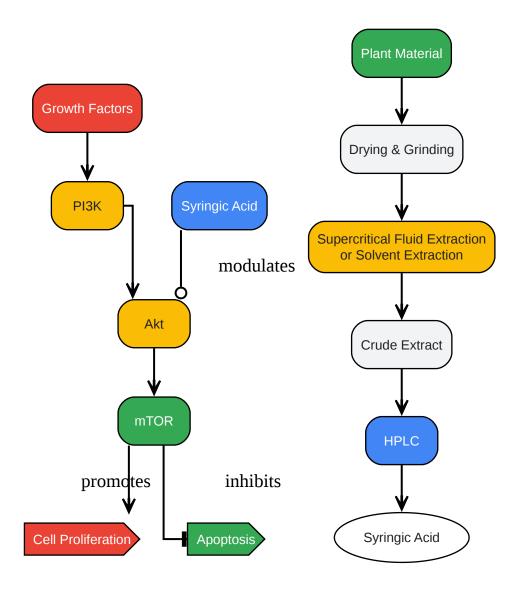
Syringic acid is a potent antioxidant.[8][13][14] It exerts its antioxidant effects through various mechanisms, including free radical scavenging and modulation of endogenous antioxidant defense systems.[8][15] A key signaling pathway implicated in the antioxidant activity of syringic acid is the Keap1/Nrf2/HO-1 pathway.[16] Under oxidative stress, syringic acid can promote the nuclear translocation of Nrf2, leading to the upregulation of antioxidant enzymes such as heme oxygenase-1 (HO-1).[16]



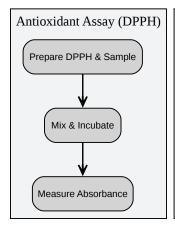


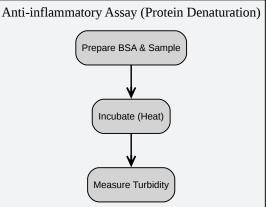


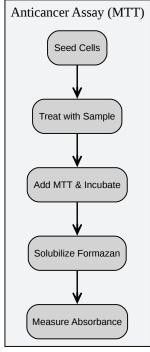












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